

# Physicochemical Properties of Fosetyl-aluminium Formulations: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fosetyl

Cat. No.: B095085

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Fosetyl**-aluminium and its various formulations. The information is curated to assist researchers, scientists, and professionals in the fields of drug development and crop protection in understanding the fundamental characteristics of this widely used systemic fungicide.

## Core Physicochemical Properties of Fosetyl-aluminium

**Fosetyl**-aluminium, the aluminium salt of ethyl phosphonate, is a white to yellowish odorless crystalline solid.<sup>[1][2]</sup> It is known for its high water solubility and systemic action in plants, translocating both acropetally and basipetally.<sup>[2]</sup> The following tables summarize the key physicochemical properties of the technical grade active ingredient.

### Table 1: General Physicochemical Properties of Fosetyl-aluminium

Property	Value	References
Chemical Name	Aluminium tris(ethyl phosphonate)	[3]
CAS Number	39148-24-8	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>18</sub> AlO <sub>9</sub> P <sub>3</sub>	[3]
Molecular Weight	354.1 g/mol	[3]
Appearance	White to yellowish, odorless crystalline powder	[1][2]
Melting Point	215 °C (decomposes)	[2]
Decomposition Temperature	>276 °C	[4]
Vapor Pressure	< 7.5 x 10 <sup>-10</sup> mm Hg at 25°C	[2]
Log P (octanol/water)	-2.1 to -2.7	[2]

**Table 2: Solubility of Fosetyl-aluminium**

Solvent	Solubility at 20°C	References
Water	111.3 g/L	[5]
Methanol	920 mg/L	[2]
Acetone	13 mg/L	[2]
Ethyl Acetate	< 1 mg/L	[2]
n-Heptane	< 1 mg/L	[6]
Xylene	1 mg/L	[6]
Dichloromethane	4 mg/L	[6]

**Table 3: Stability of Fosetyl-aluminium**

Condition	Stability	References
Hydrolytic Stability	Hydrolyzes in acidic and alkaline conditions. DT <sub>50</sub> of 5 days at pH 3 and 13.4 days at pH 13.	[1]
Thermal Stability	Stable under normal storage conditions.	[1]
Photostability	DT <sub>50</sub> of 23 daylight hours.	[1]

## Fosetyl-aluminium Formulations

**Fosetyl**-aluminium is commonly available in several formulations, primarily as wettable powders (WP) and water-dispersible granules (WG).[4][5][7] These formulations are designed for easy dispersion in water for application as foliar sprays or soil treatments.[4]

### Table 4: Physicochemical Properties of Fosetyl-aluminium Formulations

Property	Formulation Type	Typical Value/Range	References
Active Ingredient Content	WP, WG	Typically 80% (800 g/kg)	[2]
pH (1% aqueous dispersion)	WP	3.0 - 6.0	[8]
Suspensibility	WP	Minimum 70% after 30 min in CIPAC Standard Water D at 30°C	[7][9]
Wettability	WP	Completely wetted in < 2 minutes without swirling	[7][9]
Persistent Foam	WP	Maximum 50 mL after 1 minute	[7][9]

## Experimental Protocols

The determination of the physicochemical properties of **Fosetyl**-aluminium and its formulations is guided by internationally recognized methods, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).

### Melting Point Determination

- Methodology: OECD Guideline 102; CIPAC Method MT 2.[8][10][11][12][13]
- Principle: This method involves heating a small, finely ground sample of the technical grade **Fosetyl**-aluminium in a capillary tube at a controlled rate.[12] The temperature at which the substance is observed to transition from a solid to a liquid state is recorded as the melting point.[12]
- Apparatus: Capillary tube melting point apparatus.[8]

- Procedure:
  - A small amount of the dried, powdered sample is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady and slow rate (e.g., 1°C/minute) near the expected melting point.
  - The temperature at which the first droplet of liquid appears and the temperature at which the last solid particle melts are recorded to define the melting range. For **Fosetyl**-aluminium, decomposition is observed at its melting point.[2]

## Water Solubility

- Methodology: OECD Guideline 105 (Flask Method); CIPAC Method MT 157.[10][14][15][16][17]
- Principle: The flask method is suitable for substances with a solubility greater than 10<sup>-2</sup> g/L, which applies to **Fosetyl**-aluminium.[15][16] A saturated solution of the substance in water is prepared at a constant temperature, and the concentration of the dissolved substance is determined analytically.[14]
- Apparatus: Constant temperature water bath, flasks with stoppers, analytical balance, filtration or centrifugation equipment, and a suitable analytical instrument (e.g., HPLC).
- Procedure:
  - An excess amount of **Fosetyl**-aluminium is added to a flask containing a known volume of deionized water.
  - The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
  - The solution is then allowed to stand to allow undissolved particles to settle.

- An aliquot of the clear supernatant is carefully removed, and if necessary, filtered or centrifuged to remove any remaining solid particles.
- The concentration of **Fosetyl**-aluminium in the aqueous solution is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).  
[18]

## Partition Coefficient (n-octanol/water)

- Methodology: OECD Guideline 117 (HPLC Method). [1][19][20][21][22]
- Principle: The HPLC method estimates the octanol-water partition coefficient (Log P) by correlating the retention time of the substance on a reverse-phase HPLC column with the known Log P values of a series of reference compounds. [1][19]
- Apparatus: High-Performance Liquid Chromatograph (HPLC) with a UV detector and a reverse-phase column (e.g., C18).
- Procedure:
  - A series of standard compounds with known Log P values are injected into the HPLC system to create a calibration curve of retention time versus Log P.
  - A solution of **Fosetyl**-aluminium is then injected under the same isocratic conditions.
  - The retention time of **Fosetyl**-aluminium is measured.
  - The Log P of **Fosetyl**-aluminium is determined by interpolating its retention time on the calibration curve.

## Stability Testing (Accelerated Storage)

- Methodology: CIPAC Method MT 46. [23][24][25][26]
- Principle: This method simulates the long-term stability of a formulation by subjecting it to elevated temperatures for a defined period. [23][24] The properties of the formulation are then tested to assess any degradation.

- Apparatus: Thermostatically controlled oven, suitable sealed containers.
- Procedure:
  - A sample of the **Fosetyl**-aluminium formulation is placed in a sealed container, which may be the commercial packaging.
  - The container is stored in an oven at a specified temperature (e.g., 54°C) for a defined period (e.g., 14 days).[9]
  - After the storage period, the sample is allowed to cool to ambient temperature.
  - The formulation is then re-analyzed for its active ingredient content and key physical properties (e.g., suspensibility, wettability) to determine if they still meet the required specifications.

## Suspensibility of Wettable Powders

- Methodology: CIPAC Method MT 15.[27][28]
- Principle: This test evaluates the ability of a wettable powder to remain suspended in water under standardized conditions.[27]
- Apparatus: Graduated cylinders, constant temperature bath, pipette.
- Procedure:
  - A known amount of the **Fosetyl**-aluminium WP formulation is suspended in a specified volume of CIPAC Standard Water D in a graduated cylinder.
  - The cylinder is inverted a set number of times to ensure uniform dispersion.
  - The suspension is allowed to stand undisturbed in a constant temperature bath (e.g., 30°C) for a specified time (e.g., 30 minutes).[9]
  - The top 90% of the suspension is carefully siphoned off.

- The remaining 10% of the suspension (containing any settled material) is analyzed for its **Fosetyl**-aluminium content.
- The suspensibility is calculated as the percentage of the active ingredient remaining in suspension.

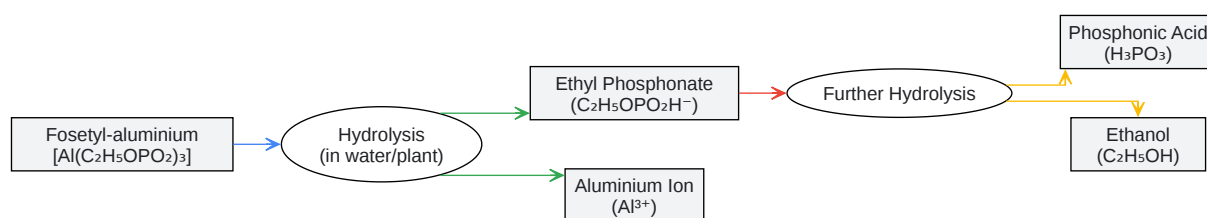
## Wettability of Powders

- Methodology: CIPAC Method MT 53.3.[28][29][30]
- Principle: This method determines the time it takes for a powder formulation to become completely wetted when dropped onto the surface of water.[29][30]
- Apparatus: Beaker, stopwatch, dropping funnel.
- Procedure:
  - A specified volume of water is placed in a beaker.
  - A weighed amount of the **Fosetyl**-aluminium WP formulation is dropped from a specified height onto the surface of the water.[29]
  - The time taken for the powder to become completely submerged and wetted, without stirring, is recorded.[29]

## Signaling Pathways and Logical Relationships

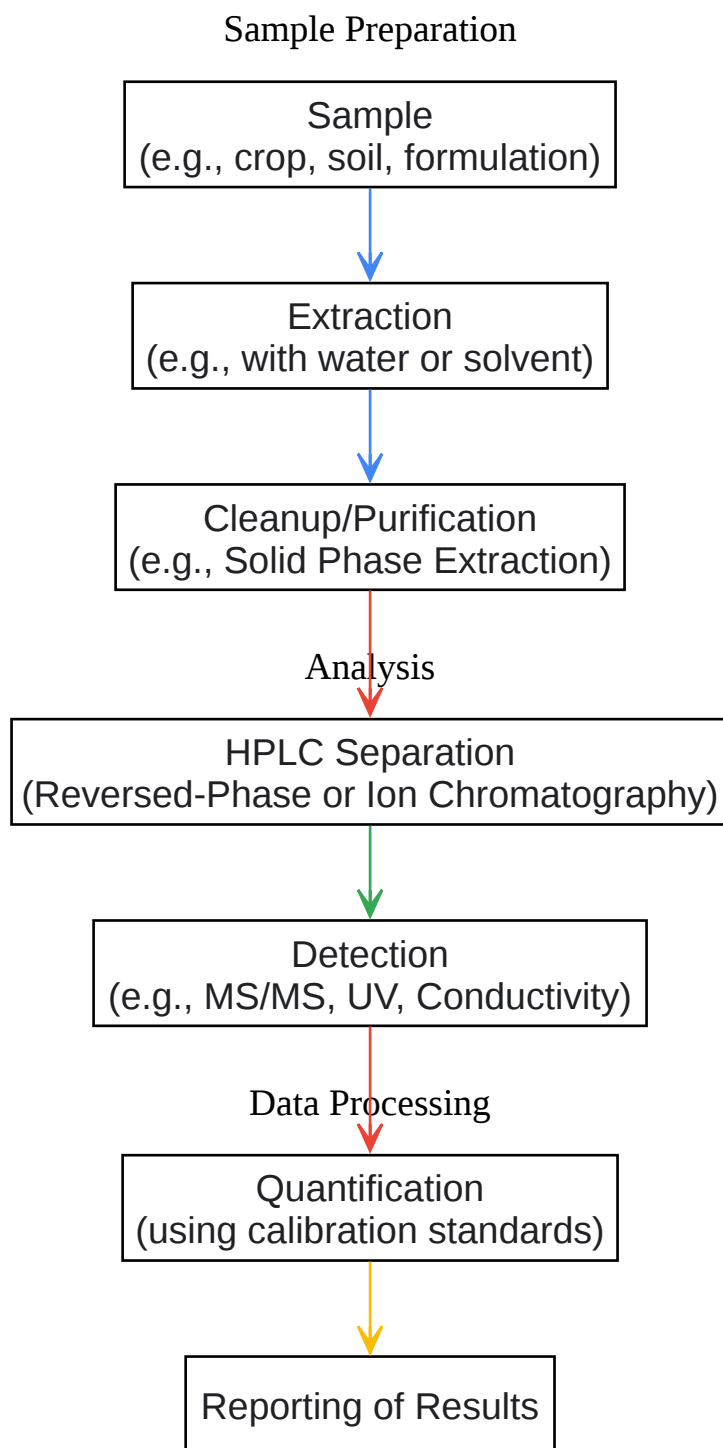
The following diagrams illustrate the degradation pathway of **Fosetyl**-aluminium and a typical analytical workflow for its determination.





[Click to download full resolution via product page](#)

Caption: Degradation pathway of **Fosetyl**-aluminium.



[Click to download full resolution via product page](#)

Caption: General analytical workflow for **Fosetyl**-aluminium.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. oecd.org [oecd.org]
- 2. Fosetyl aluminum - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fosetyl-Al | SIELC Technologies [sielc.com]
- 4. Fosetyl-aluminium (Ref: RP 32545) [sitem.herts.ac.uk]
- 5. WO2025082865A1 - Liquid fosetyl-aluminium formulations - Google Patents [patents.google.com]
- 6. openknowledge.fao.org [openknowledge.fao.org]
- 7. fao.org [fao.org]
- 8. laboratuar.com [laboratuar.com]
- 9. fao.org [fao.org]
- 10. CIPAC Guidelines: Ensuring Quality and Consistency for Reliable Pesticide Analysis - Tox Lab [toxlab.co]
- 11. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 12. MT 2 - Melting point [cipac.org]
- 13. oecd.org [oecd.org]
- 14. oecd.org [oecd.org]
- 15. filab.fr [filab.fr]
- 16. MT 157 - Water solubility [cipac.org]
- 17. oecd.org [oecd.org]
- 18. Rapid determination of fosetyl-aluminium in commercial pesticide formulations by high-performance liquid chromatography | Semantic Scholar [semanticscholar.org]
- 19. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]

- 20. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 21. OECD Test 117: Partition coefficient (n-octanol/water) by HPLC method - Analytice [[analytice.com](https://www.analytice.com)]
- 22. OECD 117 - Partition Coefficient, HPLC Method - Situ Biosciences [[situbiosciences.com](https://www.situbiosciences.com)]
- 23. [cipac.org](https://www.cipac.org) [[cipac.org](https://www.cipac.org)]
- 24. MT 46 - Accelerated storage procedure [[cipac.org](https://www.cipac.org)]
- 25. MT 46.4 - Accelerated storage procedure [[cipac.org](https://www.cipac.org)]
- 26. [cipac.org](https://www.cipac.org) [[cipac.org](https://www.cipac.org)]
- 27. MT 15 - Suspensibility of wettable powders in water [[cipac.org](https://www.cipac.org)]
- 28. CIPAC-Methods [[laus.group](https://www.laus.group)]
- 29. MT 53 - Wettability [[cipac.org](https://www.cipac.org)]
- 30. [catalog.labcorp.com](https://www.catalog.labcorp.com) [[catalog.labcorp.com](https://www.catalog.labcorp.com)]
- To cite this document: BenchChem. [Physicochemical Properties of Fosetyl-aluminium Formulations: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095085#physicochemical-properties-of-fosetyl-aluminium-formulations>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)